

High-Resolution FTIR Characterization: Acrylic Acid vs. Sodium Acrylate

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Compound of Interest

Compound Name: Sodium acrylate

CAS No.: 7446-81-3

Cat. No.: B152882

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Executive Summary

In pharmaceutical hydrogel synthesis and drug delivery system (DDS) formulation, the precise ratio of Acrylic Acid (AA) to **Sodium Acrylate** (SA) dictates the swelling index, mucoadhesion, and pH sensitivity of the final polymer.

This guide provides a definitive spectroscopic framework for distinguishing these two species. The core distinction lies in the delocalization of the carbonyl bond. Upon neutralization, the localized

double bond of acrylic acid transforms into a resonance-stabilized carboxylate anion (

), causing a dramatic "red shift" (lowering of wavenumber) and band splitting in the FTIR spectrum.

Key Takeaway: The disappearance of the singlet peak at $\sim 1700\text{--}1720\text{ cm}^{-1}$ and the emergence of a doublet at $\sim 1550\text{ cm}^{-1}$ and $\sim 1410\text{ cm}^{-1}$ is the primary metric for validating conversion.

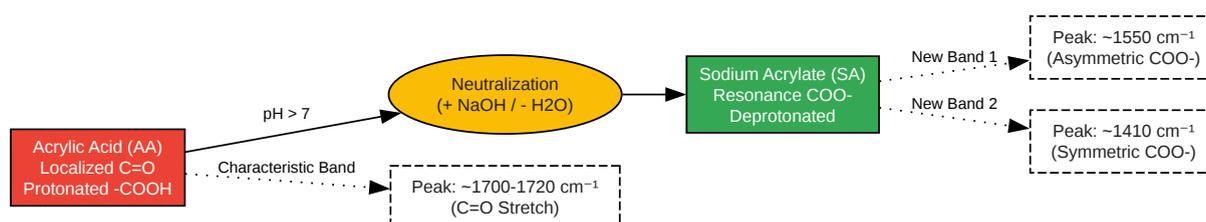
Fundamental Chemistry & Spectral Physics[1][2]

To interpret the spectra, one must understand the molecular vibration changes induced by deprotonation.

- Acrylic Acid (AA): Contains a protonated carboxylic acid group (). The carbonyl () is a localized double bond, resulting in a high-frequency, intense stretching vibration.
- **Sodium Acrylate (SA)**: The proton is removed, leaving a carboxylate anion (). The negative charge resonates between the two oxygen atoms. This lengthens the carbon-oxygen bonds (making them single-and-a-half bonds), which lowers the vibrational frequency and splits the energy mode into Asymmetric and Symmetric stretches.

Reaction Pathway Diagram

The following diagram illustrates the chemical transformation and the resulting spectral shift logic.



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Figure 1: Mechanistic pathway of acrylic acid neutralization and the associated splitting of the carbonyl vibrational mode.

Detailed Spectral Analysis

A. The Carbonyl Region (1800–1300 cm⁻¹)

This is the "fingerprint" region for distinguishing the acid from the salt.

- Acrylic Acid: Dominant peak at 1690–1730 cm⁻¹.

- Note: In pure liquid phase, AA forms dimers via hydrogen bonding, often centering the peak near 1700–1705 cm^{-1} . In dilute solution, it may shift higher to 1720 cm^{-1} .
- **Sodium Acrylate:** The 1700 cm^{-1} peak disappears.[1][2] It is replaced by two distinct bands:
 - Asymmetric Stretch:1540–1570 cm^{-1} . This is a strong, broad band.
 - Symmetric Stretch:1400–1450 cm^{-1} . This is often sharper but less intense than the asymmetric band.

B. The Hydroxyl Region (3500–2500 cm^{-1})

- **Acrylic Acid:** Exhibits a very broad, jagged "mountain" centered around 3000 cm^{-1} (ranging 2500–3300 cm^{-1}) due to O-H stretching in carboxylic dimers. This often overlaps with C-H stretches.
- **Sodium Acrylate:** The broad acidic O-H band vanishes. However, because SA is hygroscopic (water-loving), you will often see a broad, smooth water peak at 3300–3400 cm^{-1} unless the sample is aggressively dried.

C. The Vinyl Group (C=C) Monitoring

Both species are monomers containing a vinyl group (

).

This group is critical for polymerization but is not the primary differentiator between the acid and salt.

- Position:1610–1640 cm^{-1} .
- Interference: In **Sodium Acrylate**, the strong peak at ~1550 cm^{-1} can sometimes shoulder or obscure the C=C peak at 1640 cm^{-1} . High-resolution scanning (2 cm^{-1} resolution) is recommended to resolve these.

Comparative Data Summary

The following table synthesizes data from standard spectroscopic libraries and recent hydrogel characterization studies.

Functional Group	Vibration Mode	Acrylic Acid (AA) Wavenumber (cm ⁻¹)	Sodium Acrylate (SA) Wavenumber (cm ⁻¹)	Signal Characteristic
Carbonyl	Stretch	1690 – 1730	Absent	Strong, Sharp
Carboxylate	Asym	Absent	1540 – 1570	Strong, Broad
Carboxylate	Sym	Absent	1400 – 1450	Medium, Sharp
Hydroxyl	Stretch	2500 – 3300 (Broad)	Absent (excluding water)	Very Broad, Jagged
Vinyl	Stretch	1610 – 1640	1610 – 1640	Medium (often overlaps)
C-O Single	Stretch	~1200 – 1300	N/A (Resonance)	Medium

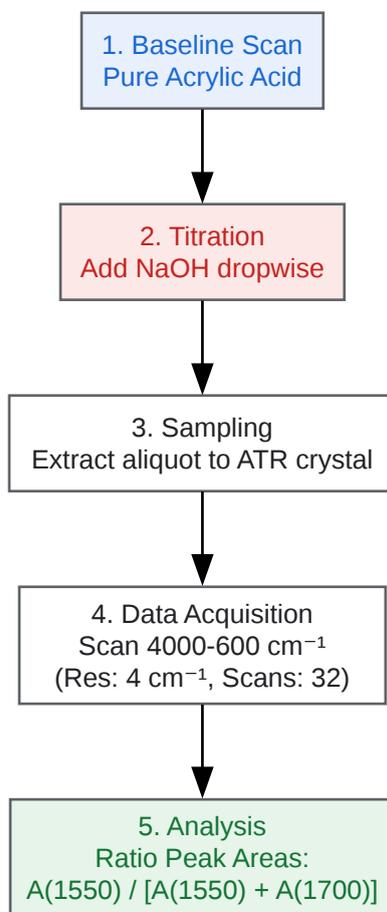
Experimental Protocol: Neutralization Monitoring

Objective: Quantify the Degree of Neutralization (DN) in an acrylic acid feed using ATR-FTIR.

Materials

- Sample: Acrylic Acid (anhydrous), 50% NaOH solution.
- Equipment: FTIR Spectrometer with Diamond ATR accessory (e.g., Bruker, Thermo Nicolet).
- Software: Opus or OMNIC for peak integration.

Workflow Diagram



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Figure 2: Step-by-step ATR-FTIR workflow for monitoring the neutralization reaction.

Step-by-Step Methodology

- Background: Collect an air background spectrum to remove atmospheric and lines.
- Reference Standard: Place a drop of pure Acrylic Acid on the Diamond ATR crystal. Record the height of the peak at 1700 cm⁻¹.
- Neutralization: Slowly add NaOH to the AA solution while cooling (reaction is exothermic).
- Monitoring: At regular intervals, place a sample on the ATR.

- Observation: Watch the 1700 cm^{-1} peak decrease.
- Observation: Watch the 1550 cm^{-1} and 1410 cm^{-1} peaks rise.
- Validation: The reaction is considered complete when the 1700 cm^{-1} peak is indistinguishable from the baseline noise, indicating >99% conversion to **Sodium Acrylate**.

Scientist's Note on Artifacts

- Water Interference: **Sodium Acrylate** is usually handled in aqueous solution. Water has a scissoring bending vibration near 1640 cm^{-1} . This can artificially inflate the region between the asymmetric stretch (1550) and the C=C stretch (1630). Action: Always subtract a pure water reference spectrum if analyzing aqueous solutions.

References

- Magalhães, A. S. G., et al. (2012). "Application of FTIR in the determination of acrylate content in poly(**sodium acrylate**-co-acrylamide) superabsorbent hydrogels." *Química Nova*, 35(7), 1464-1467. (Verified via SciSpace/ResearchGate context).
- Smith, B. C. (2023). "Infrared Spectroscopy of Polymers X: Polyacrylates." *Spectroscopy*, 38(1), 8-14.
- Kirwan, L. J., et al. (2003). "In Situ FTIR-ATR Examination of Poly(acrylic acid) Adsorbed onto Hematite at Low pH." *Langmuir*, 19(14), 5802-5807.
- Moharram, M. A., & Khafagi, M. G. (2007). "Application of FTIR spectroscopy for structural characterization of ternary poly(acrylic acid)–metal–poly(vinyl pyrrolidone) complexes." *Journal of Applied Polymer Science*. (Validates COO- asymmetric/symmetric splitting).

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Sources

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